Essential Safety and Operational Guide for Handling CM037 (Brilliant Green Agar)

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Compound of Interest

Compound Name:	*CM037*
Cat. No.:	*B15574433*

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This document provides immediate, essential safety and logistical information for the handling and disposal of **CM037**, commercially known as Brilliant Green Agar. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **CM037**, it is crucial to adhere to standard microbiological laboratory safety practices. The primary goal is to create a barrier between the user and the microbiological agents being cultured.[1] The following personal protective equipment is recommended:

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PPE Category	Item	Specification	Rationale
Hand Protection	Disposable Gloves	Nitrile or latex	To prevent skin contact with the medium and microbial cultures.
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from splashes and contamination.
Eye Protection	Safety Glasses or Goggles	With side shields	To shield eyes from potential splashes of the medium or cultures.
Respiratory Protection	Dust Mask (e.g., N95)	Recommended when handling the powdered medium	To prevent inhalation of the powdered medium, which may cause respiratory irritation.[2]
Foot Protection	Closed-Toe Shoes	---	To protect feet from spills and falling objects.

General Hygiene and Safety Practices:

- Do not eat, drink, or smoke in areas where **CM037** is handled or stored.[2]
- Avoid the formation of dust when working with the powdered form of the medium.[2]
- Ensure adequate ventilation in the work area.[2]
- Wash hands thoroughly after handling.

Operational Plan: Preparation of Brilliant Green Agar

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CM037 is a selective and differential medium used for the isolation of Salmonella species, other than S. typhi and S. paratyphi, from various samples.[3]

Composition of Brilliant Green Agar (**CM037**):

Component	Concentration (g/L)	Purpose
Peptone Mixture	12.0	Provides nitrogen, vitamins, minerals, and amino acids.[4] [5]
Yeast Extract	3.0	Source of B-group vitamins.[4] [5]
Lactose	10.0	Fermentable carbohydrate.[4] [5]
Sucrose	10.0	Fermentable carbohydrate.[4] [5]
Sodium Chloride	5.0	Maintains osmotic balance.[6]
Phenol Red	0.09	pH indicator.[4]
Brilliant Green	0.0047	Inhibits Gram-positive and most Gram-negative bacteria. [4]
Agar	12.5	Solidifying agent.[4]
Final pH	6.9 ± 0.2	---

Step-by-Step Preparation Protocol:

- Suspension: Suspend 47.6g of the dehydrated **CM037** powder in 1 liter of distilled or deionized water.[4]
- Dissolution: Heat the suspension gently with occasional mixing until the medium is completely dissolved.[4] DO NOT AUTOCLAVE.[4]
- Cooling: Cool the medium to 50-55°C and mix well.[4]

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- Pouring: Pour the cooled medium into sterile petri dishes (15-20ml per plate) and allow it to set.[4]
- Storage: Prepared plates can be used immediately or stored in plastic bags at 2-8°C for up to one week.[4][7]

Experimental Workflow: Isolation of Salmonella

The following diagram illustrates the general workflow for using **CM037** for the selective isolation of Salmonella from a sample.

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Workflow for the isolation of *Salmonella* using **CM037**.

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Disposal Plan

All used and unused **CM037**, as well as any contaminated materials, should be treated as biohazardous waste.

Decontamination and Disposal Procedure:

- Collection: Collect all contaminated materials (e.g., used plates, swabs, loops) in designated biohazard bags.
- Sterilization: Sterilize all biohazard waste before disposal, typically by autoclaving at 121°C for at least 15 minutes.[1][8] This process kills any microorganisms present.[1]
- Disposal: Dispose of the sterilized waste in accordance with local, state, and federal regulations for biohazardous waste.[3] Never place untreated microbiological waste into the regular trash.[2]

By following these guidelines, researchers can safely and effectively utilize **CM037** in their laboratory work.

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